

Personal protective equipment for handling Catechol violet

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Compound of Interest

Compound Name: Catechol violet

Cat. No.: B085856

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Essential Safety and Handling Guide for Catechol Violet

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Catechol violet**. The following procedural steps are designed to ensure safe laboratory practices.

Chemical and Physical Properties

Catechol violet is a red-brown crystalline powder. It is soluble in water, ethylene glycol, monomethyl ether, and ethanol, but insoluble in non-polar organic solvents.[1] It is stable under normal conditions but is incompatible with strong oxidizing agents.[1][2]

Property	Value
Molecular Formula	C19H14O7S[1][3][4][5]
Molar Mass	386.38 g/mol [1][3]
Melting Point	185°C (decomposes)[1][2]
Appearance	Dark green to dark red or black powder/crystals[4][5]
Solubility	Soluble in water and ethanol[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Catechol violet is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[6] It is crucial to use appropriate personal protective equipment to minimize exposure.

PPE Category	Requirement	Specification
Eye Protection	Mandatory	Safety glasses with side-shields or goggles.[7][8][9][10]
Skin Protection	Mandatory	Long-sleeved clothing, chemical-resistant apron, and appropriate protective gloves. [7][8][10] Nitrile rubber gloves (NBR) with a material thickness >0.11 mm are recommended, offering a breakthrough time of over 480 minutes.[9]
Respiratory Protection	As needed	An approved dust mask (e.g., N95 or P1) should be used if dust is generated and ventilation is inadequate.[3]

Safe Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area.[6][7] Use local exhaust ventilation where dust may be generated.[3][8]
- Facilities should be equipped with an eyewash station and a safety shower.[7]

Handling:

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[8\]](#)[\[11\]](#)
- Minimize dust generation and accumulation.[\[7\]](#)
- Wash hands thoroughly after handling and before breaks.[\[6\]](#)[\[7\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents.[\[6\]](#)[\[7\]](#)[\[11\]](#)
- Keep containers tightly sealed to protect from moisture, as the material is hygroscopic.[\[6\]](#)[\[7\]](#)[\[12\]](#)

Emergency and First Aid Measures

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[11\]](#)[\[12\]](#)
- After skin contact: Wash off immediately with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[\[3\]](#)[\[7\]](#)[\[12\]](#)
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[\[7\]](#)[\[12\]](#)
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[\[3\]](#)[\[7\]](#)[\[12\]](#)

Spill and Disposal Plan

Spill Cleanup:

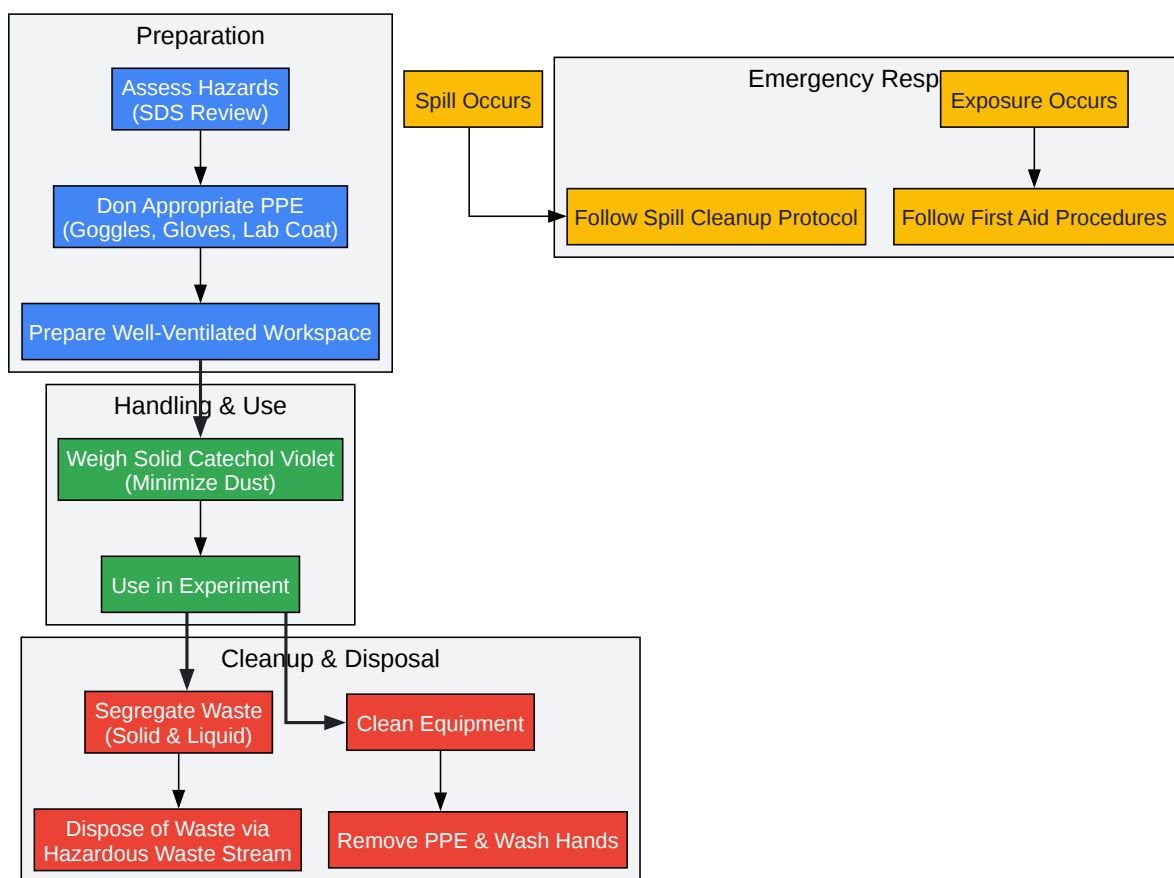
- Ensure adequate ventilation and wear appropriate PPE.
- Avoid generating dust.
- For solid spills, gently sweep or vacuum the material and place it into a suitable, labeled container for disposal.[\[3\]](#)[\[7\]](#)

- Do not let the product enter drains or waterways.[\[3\]](#)[\[8\]](#)

Waste Disposal:

- **Catechol violet** and any contaminated materials should be disposed of as hazardous waste.
[\[13\]](#)
- Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.[\[3\]](#) Do not dispose of it as unused product.[\[3\]](#)

Workflow for Handling Catechol Violet

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Caption: A logical workflow diagram illustrating the key steps for safely handling **Catechol violet**.

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